

Essential Safety and Disposal Guidance for AMXT-1501 Tetrahydrochloride

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Compound of Interest

Compound Name: AMXT-1501 tetrahydrochloride

Cat. No.: B8081543

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AMXT-1501 tetrahydrochloride, a polyamine transport inhibitor under investigation for cancer therapy, is classified as a non-hazardous substance.^[1] Despite this classification, adherence to standard laboratory safety protocols is essential to ensure a safe working environment for all personnel. This guide provides detailed procedures for the proper handling and disposal of **AMXT-1501 tetrahydrochloride**, designed for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Property	Value
Formula	C ₃₂ H ₇₂ Cl ₄ N ₆ O ₂
Molecular Weight	714.77 g/mol
CAS Number	2444815-84-1
Data sourced from MedChemExpress Safety Data Sheet ^[1]	

Handling and Storage

Precautions for Safe Handling:

- Avoid inhalation of dust and aerosols.^[1]

- Prevent contact with skin and eyes.[\[1\]](#)
- Utilize in areas with adequate exhaust ventilation.[\[1\]](#)

Recommended Storage:

- Store in a cool, well-ventilated area with the container tightly sealed.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperature is 4°C, sealed and protected from moisture and light.[\[1\]](#)
- For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month, sealed and away from moisture and light.[\[1\]](#)[\[2\]](#)

Disposal Procedures

While **AMXT-1501 tetrahydrochloride** is not classified as a hazardous substance, it is imperative to follow local, state, and federal regulations for the disposal of chemical waste.

Step-by-Step Disposal Protocol:

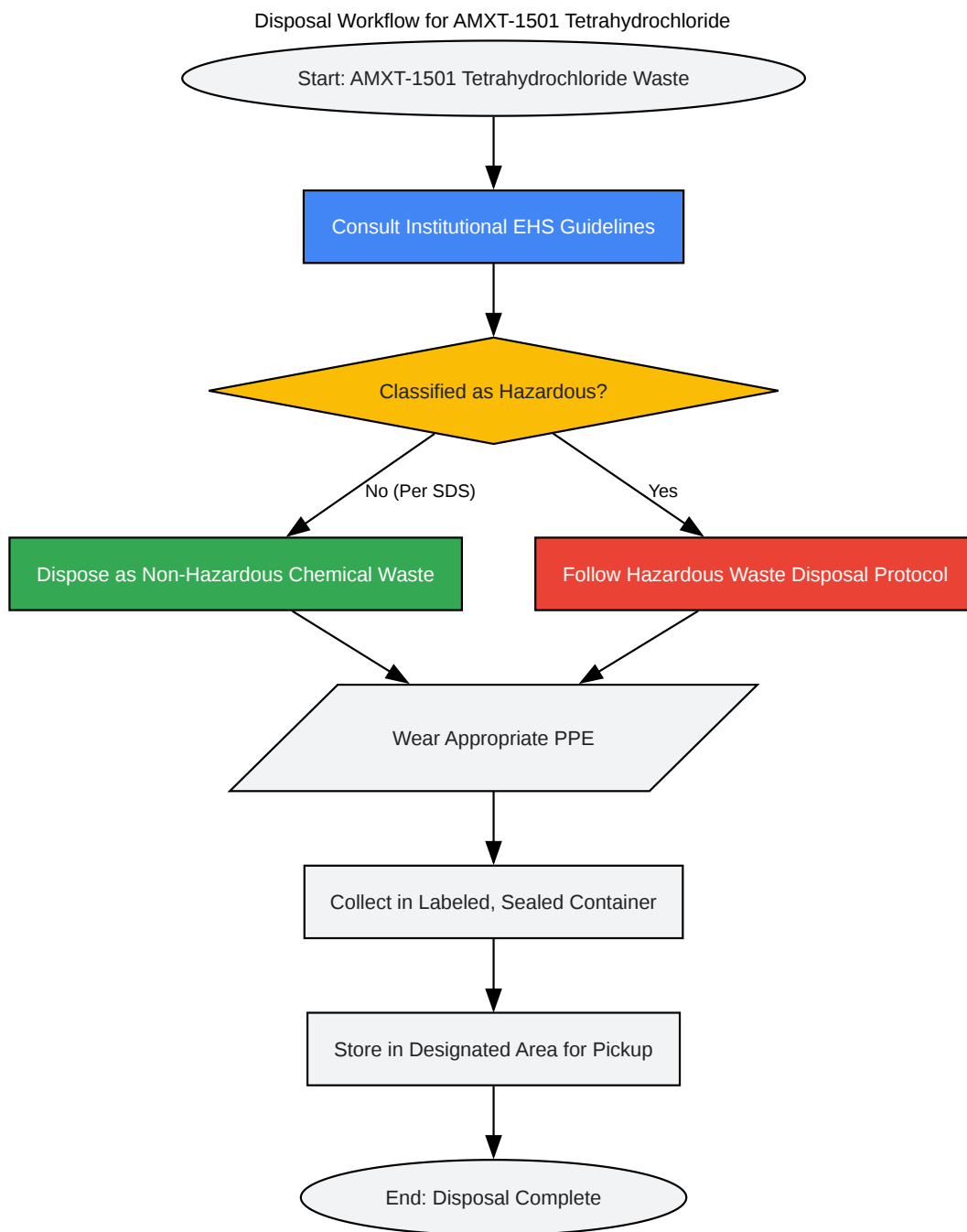
- Consult Local Regulations: Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on non-hazardous chemical waste disposal.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the material for disposal.
- Waste Collection:
 - Solid Waste: Collect unadulterated solid **AMXT-1501 tetrahydrochloride** in a clearly labeled, sealed container designated for non-hazardous chemical waste.
 - Liquid Waste (Solutions): Collect solutions containing **AMXT-1501 tetrahydrochloride** in a compatible, sealed, and clearly labeled waste container. Do not mix with hazardous waste streams unless explicitly permitted by your institution's EHS guidelines.

- Labeling: Clearly label the waste container with "**AMXT-1501 tetrahydrochloride**" and indicate that it is "non-hazardous chemical waste."
- Storage Pending Disposal: Store the waste container in a designated, secure area away from incompatible materials until it can be collected by your institution's waste management service.

Experimental Workflow & Logical Relationships

Disposal Workflow for AMXT-1501 Tetrahydrochloride

The following diagram outlines the decision-making process for the proper disposal of **AMXT-1501 tetrahydrochloride**.



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Caption: Disposal decision workflow for **AMXT-1501 tetrahydrochloride**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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